

Technical Support Center: Mitigating Electrostatic Discharge During 2,2-Dimethylbutane Transfer

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Compound of Interest

Compound Name: **2,2-dimethylbutane**

Cat. No.: **B166423**

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This technical support center provides essential guidance on mitigating the risks of electrostatic discharge (ESD) when transferring **2,2-dimethylbutane**. Adherence to these protocols is critical for ensuring laboratory safety and experimental integrity.

Frequently Asked Questions (FAQs)

Q1: What is electrostatic discharge (ESD) and why is it a concern when handling **2,2-dimethylbutane**?

A1: Electrostatic discharge is the sudden flow of electricity between two electrically charged objects. **2,2-dimethylbutane** is a highly flammable liquid with low electrical conductivity.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) The movement and pouring of such non-conductive liquids can generate and accumulate static electricity.[\[5\]](#)[\[6\]](#)[\[7\]](#) If this accumulated charge discharges as a spark in the presence of flammable vapors, it can lead to a fire or explosion.[\[7\]](#)[\[8\]](#)

Q2: What are the primary methods for preventing ESD during the transfer of **2,2-dimethylbutane**?

A2: The two primary methods for preventing ESD are grounding and bonding.

- **Bonding:** This involves electrically connecting two or more conductive objects, such as a dispensing container and a receiving container, with a conductor to equalize their electrical potential.[5][6]
- **Grounding (or Earthing):** This is the process of connecting one or more conductive objects to the earth, ensuring they are at zero electrical potential.[5][6]

Proper bonding and grounding provide a path for static charges to safely dissipate to the ground, preventing the buildup of a dangerous electrical potential.[5][7]

Q3: What equipment is necessary for proper grounding and bonding?

A3: You will need appropriate conductive wires and clamps. These are specifically designed for this purpose and ensure a low-resistance, metal-to-metal connection.[6][9] It is crucial that the connection points on the containers are free of paint, rust, or any other insulating material.[6]

Q4: Are there specific guidelines for the flow rate when transferring **2,2-dimethylbutane**?

A4: Yes, it is recommended to use a low initial flow rate to minimize the generation of static electricity, a technique known as avoiding "splash filling." [8][9] Once the outlet of the dispensing tube is submerged in the liquid in the receiving container, the flow rate can be gradually increased.

Q5: Can I use plastic containers when transferring **2,2-dimethylbutane**?

A5: It is strongly advised to use conductive (metal) containers for transferring flammable liquids like **2,2-dimethylbutane**, especially in quantities greater than 4 liters (approximately 1 gallon). [7][9] Non-conductive materials like plastic can accumulate static charge, increasing the risk of an ESD event. If a non-conductive receiving container must be used, a metal grounding rod or wire should be inserted into the container and bonded to the dispensing container and ground. [5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Suspected static discharge (e.g., audible crackling, visible spark)	Inadequate or improper grounding/bonding.	Immediately stop the transfer process. Verify that all bonding and grounding connections are secure and making direct metal-to-metal contact. Ensure clamps are attached to bare metal on both containers.
Use of non-conductive equipment.	Replace any plastic funnels or containers with conductive alternatives. If a non-conductive receiving container is unavoidable, ensure a properly bonded and grounded dip tube or grounding rod is in use.	
High transfer velocity (splash filling).	Reduce the flow rate, especially at the beginning of the transfer, to ensure the liquid fills from the bottom up without excessive splashing.	
Flammable vapors detected near the transfer area	Inadequate ventilation.	Ensure the transfer is performed in a well-ventilated area, such as a fume hood, to prevent the accumulation of flammable vapors.
Spillage.	Clean up any spills immediately using appropriate absorbent materials and dispose of the waste in a designated flammable waste container.	
Uncertainty about the conductivity of 2,2-	Lack of specific material data.	Treat 2,2-dimethylbutane as a non-conductive liquid.

dimethylbutane

According to NFPA 77, liquids with a conductivity of less than 50 pS/m are considered non-conductive and require stringent static control measures.^[5] Aliphatic hydrocarbons are generally non-conductive.^{[1][3][4]}

Quantitative Data Summary

While a specific electrical conductivity value for **2,2-dimethylbutane** is not readily available in the searched literature, its classification as a non-polar aliphatic hydrocarbon indicates that it is a poor electrical conductor.^{[1][3][4]} For risk assessment, it should be treated as a non-conductive liquid.

Property	Value	Significance for ESD
Classification	Non-conductive liquid	High potential for static charge accumulation.
Dielectric Constant (ϵ_r)	~1.87 - 1.92	Influences the amount of charge that can be stored.
Charge Relaxation Time (τ)	$\tau = \epsilon_r * \epsilon_0 / \sigma$ (where ϵ_0 is the permittivity of free space and σ is the electrical conductivity)	A long relaxation time indicates that static charges will dissipate slowly, increasing the risk of accumulation. For non-conductive liquids, this time is significant.

Note: Due to the lack of a specific conductivity value (σ) for **2,2-dimethylbutane**, a precise charge relaxation time cannot be calculated here. However, its non-conductive nature implies a long relaxation time.

Experimental Protocols

Protocol 1: Measurement of Electrical Conductivity

This protocol is based on the principles outlined in ASTM D2624 and ASTM D4308 for determining the electrical conductivity of liquid hydrocarbons.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Objective: To determine the electrical conductivity of a **2,2-dimethylbutane** sample to classify its electrostatic hazard potential.

Apparatus:

- Conductivity meter with a probe suitable for low-conductivity liquids.
- Conductivity cell.
- Beakers and graduated cylinders.
- Thermometer.
- Grounding and bonding equipment.

Methodology:

- Ensure all equipment is properly cleaned and dried to avoid contamination of the sample.
- Calibrate the conductivity meter according to the manufacturer's instructions.
- Take a representative sample of **2,2-dimethylbutane** in a clean, conductive container.
- Bond the sample container to the conductivity meter's ground before opening.
- Measure the temperature of the sample.
- Rinse the conductivity cell with a small amount of the sample.
- Fill the conductivity cell with the sample, ensuring the electrodes are fully immersed.
- Allow sufficient time for any accumulated static charge to dissipate (rest conductivity measurement).[\[5\]](#)[\[6\]](#)

- Record the conductivity reading from the meter in picosiemens per meter (pS/m).
- Repeat the measurement with fresh aliquots of the sample to ensure consistency.

Protocol 2: Grounding and Bonding Verification

Objective: To ensure the integrity of grounding and bonding connections before transferring **2,2-dimethylbutane**.

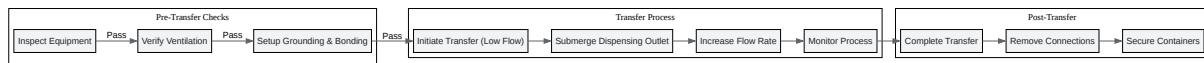
Apparatus:

- Ohmmeter or continuity tester.
- Grounding and bonding cables with clamps.

Methodology:

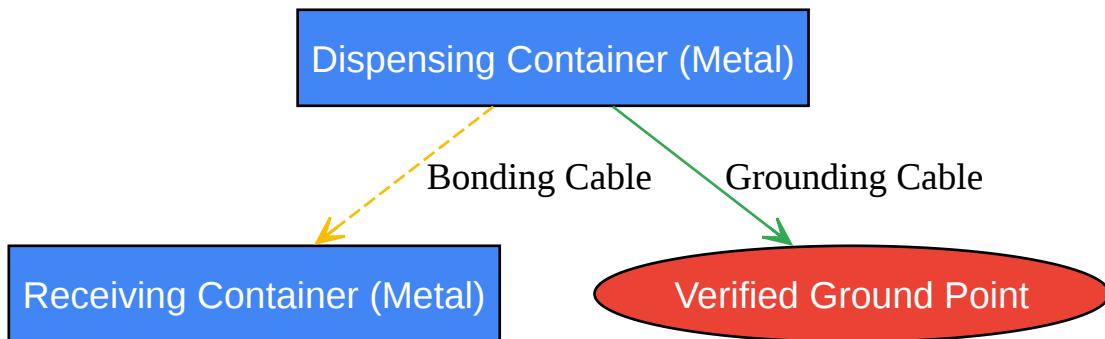
- Visually inspect all grounding and bonding cables and clamps for any signs of damage or corrosion.
- Identify the designated grounding point in the work area.
- Connect one lead of the ohmmeter to the grounding point.
- Connect the other lead of the ohmmeter to the clamp of the grounding cable. A low resistance reading (typically less than 10 ohms) should be observed.
- Attach the grounding clamp to the dispensing container.
- Connect one clamp of the bonding cable to the dispensing container and the other clamp to the receiving container.
- Use the ohmmeter to verify continuity (low resistance) between the dispensing and receiving containers through the bonding cable.

Visualizations



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Caption: Workflow for safe transfer of **2,2-dimethylbutane**.



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Caption: Proper grounding and bonding setup.

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References

- 1. Alkane - Wikipedia [en.wikipedia.org]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Comparison of aliphatic hydrocarbons - PCC Group Product Portal [products.pcc.eu]
- 4. Aliphatic compound - Wikipedia [en.wikipedia.org]

- 5. taraznir.com [taraznir.com]
- 6. atapars.com [atapars.com]
- 7. isosolutions.net [isosolutions.net]
- 8. intertekinform.com [intertekinform.com]
- 9. api.org [api.org]
- 10. docinfofiles.nfpa.org [docinfofiles.nfpa.org]
- 11. normsplash.com [normsplash.com]
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